

Application Notes and Protocols for UNC9975 in cAMP Production Assays

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Compound of Interest

Compound Name: UNC9975

Cat. No.: B15579073

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Introduction

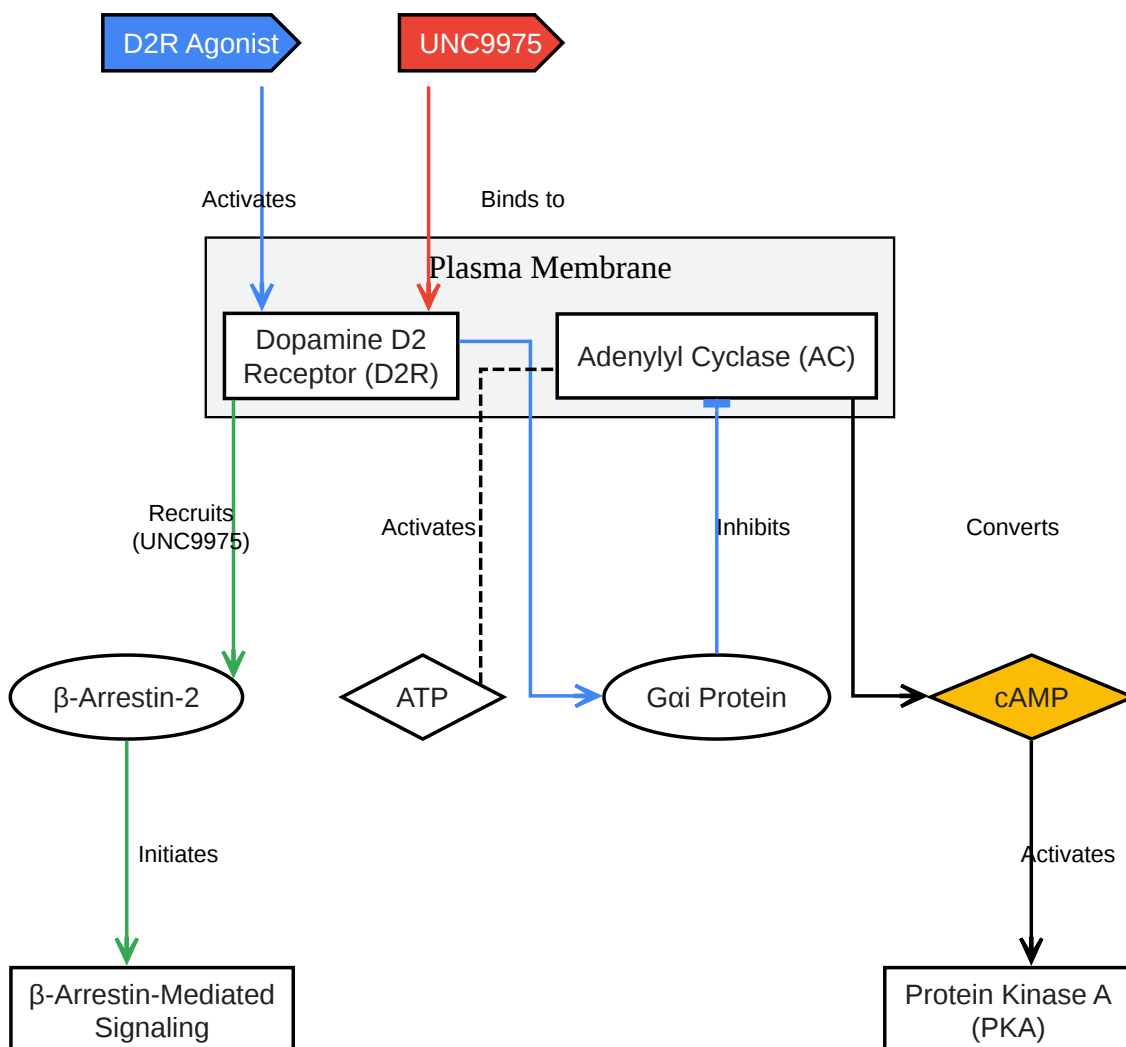
UNC9975 is a novel pharmacological tool characterized as a β -arrestin-biased dopamine D2 receptor (D2R) ligand.[1][2][3][4][5][6] It exhibits functional selectivity by acting as an antagonist at the G α i-coupled signaling pathway, which is responsible for the inhibition of adenylyl cyclase and subsequent reduction in cyclic AMP (cAMP) levels, while concurrently acting as a partial agonist for β -arrestin-2 recruitment and signaling.[1][2][4][5][6] This unique profile makes **UNC9975** a valuable probe for dissecting the distinct roles of G-protein-mediated and β -arrestin-mediated signaling in cellular processes and for the development of novel therapeutics with improved side-effect profiles.[1][6]

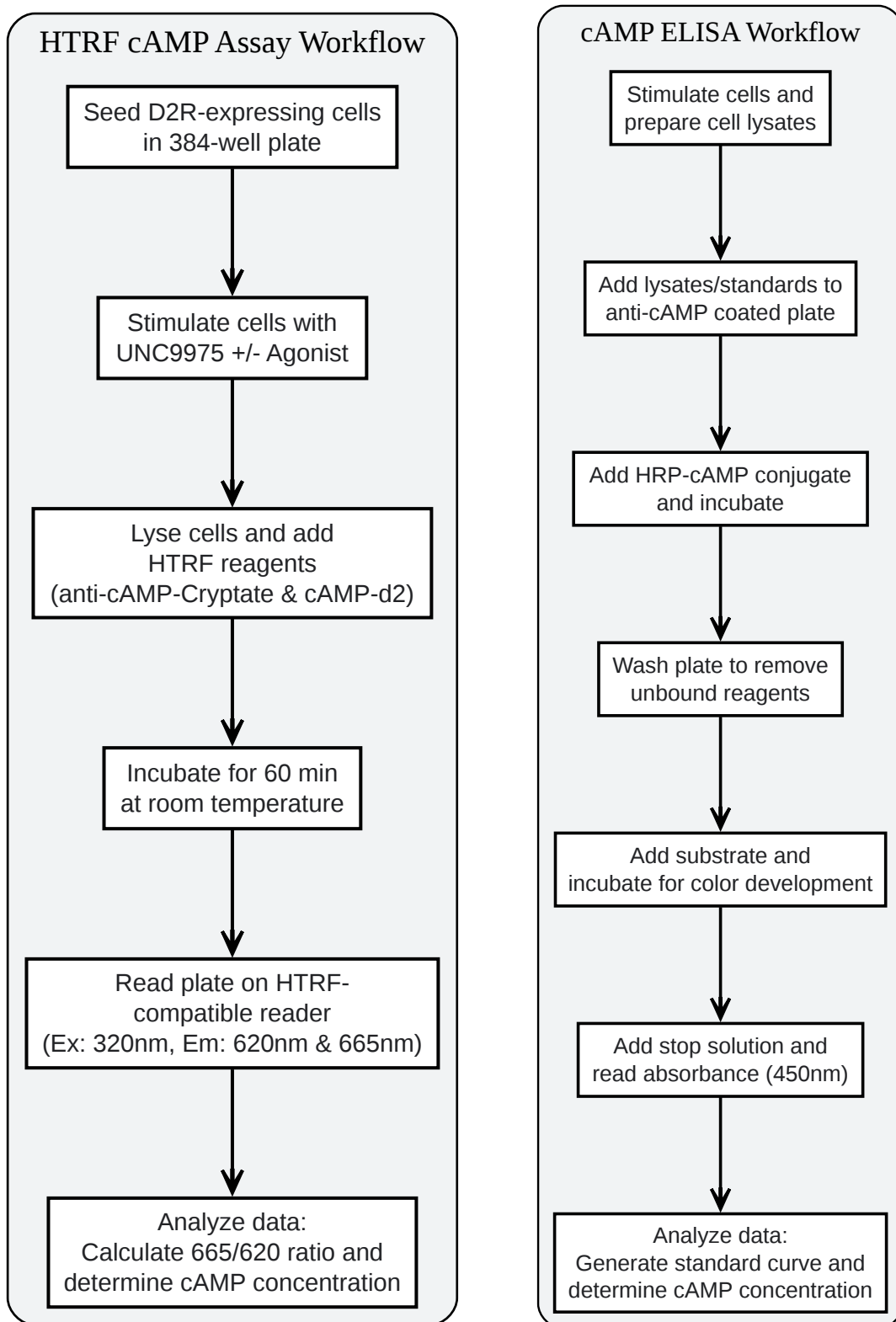
These application notes provide detailed protocols for utilizing **UNC9975** in cAMP production assays to characterize its antagonistic properties at the D2R-G α i pathway. The methodologies described are applicable to various assay formats, including Homogeneous Time-Resolved Fluorescence (HTRF), Förster Resonance Energy Transfer (FRET), and Enzyme-Linked Immunosorbent Assay (ELISA).

Signaling Pathway and Mechanism of Action

G-protein coupled receptors (GPCRs), such as the dopamine D2 receptor, are critical regulators of cellular signaling. The D2R primarily couples to the G α i/o family of G-proteins. Upon activation by an agonist, the G α i subunit inhibits the activity of adenylyl cyclase, leading

to a decrease in the intracellular concentration of the second messenger cAMP. **UNC9975**, as a G α i antagonist, does not inhibit adenylyl cyclase on its own and can block the inhibitory effect of D2R agonists on cAMP production. Simultaneously, it promotes the interaction of the D2R with β -arrestin-2, initiating a separate signaling cascade.





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References

- 1. Discovery of β -arrestin-biased dopamine D2 ligands for probing signal transduction pathways essential for antipsychotic efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery of β -Arrestin–Biased Dopamine D2 Ligands for Probing Signal Transduction Pathways Essential for Antipsychotic Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. pnas.org [pnas.org]
- 5. Scholarly Article or Book Chapter | Discovery of β -Arrestin-Biased Dopamine D2 Ligands for Probing Signal Transduction Pathways Essential for Antipsychotic Efficacy | ID: f4752r18g | Carolina Digital Repository [cdr.lib.unc.edu]
- 6. pnas.org [pnas.org]
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